

# Anhydrous Beryllium Oxalate: A Technical Overview of its Molecular Weight

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest |                   |           |  |  |  |
|----------------------|-------------------|-----------|--|--|--|
| Compound Name:       | Beryllium oxalate |           |  |  |  |
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This guide provides a focused examination of the molecular weight of anhydrous **beryllium oxalate**, a key parameter in various research and development applications. The determination of this value is fundamental for stoichiometric calculations, material characterization, and purity assessments in fields ranging from inorganic chemistry to materials science.

### **Chemical Formula and Structure**

Anhydrous **beryllium oxalate** is an inorganic compound formed from the beryllium cation (Be<sup>2+</sup>) and the oxalate anion (C<sub>2</sub>O<sub>4</sub><sup>2-</sup>). To achieve a neutral salt, these ions combine in a 1:1 ratio.

Chemical Formula: BeC<sub>2</sub>O<sub>4</sub>[1]

This formula represents the empirical composition of the anhydrous form of the salt, meaning it is devoid of any water of hydration.[1]

## Calculation of Molecular Weight

The molecular weight (or molar mass) of a compound is the sum of the atomic weights of its constituent atoms. The calculation for anhydrous **beryllium oxalate** is based on the standard atomic weights of beryllium (Be), carbon (C), and oxygen (O) as recommended by the International Union of Pure and Applied Chemistry (IUPAC).

The formula BeC<sub>2</sub>O<sub>4</sub> is broken down as follows:



- 1 atom of Beryllium (Be)
- 2 atoms of Carbon (C)
- 4 atoms of Oxygen (O)

The molecular weight is calculated using the following equation:

Molecular Weight (BeC<sub>2</sub>O<sub>4</sub>) =  $(1 \times \text{Atomic Weight of Be}) + (2 \times \text{Atomic Weight of C}) + (4 \times \text{Atomic Weight of O})$ 

The standard atomic weights for these elements are:

- Beryllium (Be): 9.0121831 u[2][3][4][5]
- Carbon (C): 12.011 u (conventional value)[6][7][8]
- Oxygen (O): 15.999 u (conventional value)[6][9][10]

Using these values:

- Molecular Weight =  $(9.0121831) + (2 \times 12.011) + (4 \times 15.999)$
- Molecular Weight = 9.0121831 + 24.022 + 63.996
- Molecular Weight = 97.030 g/mol

This calculated value is consistent with published data for **beryllium oxalate**.[1]

#### **Data Presentation**

For clarity and comparative purposes, the atomic and molecular weight data are summarized in the table below.



| Element/Comp<br>ound              | Symbol/Formu<br>la              | Quantity | Standard<br>Atomic Weight<br>(u) | Total<br>Contribution<br>to Molecular<br>Weight ( g/mol<br>) |
|-----------------------------------|---------------------------------|----------|----------------------------------|--|
| Beryllium                         | Ве                              | 1        | 9.0121831                        | 9.0121831  |
| Carbon                            | С                               | 2        | 12.011                           | 24.022   |
| Oxygen                            | 0                               | 4        | 15.999                           | 63.996   |
| Anhydrous<br>Beryllium<br>Oxalate | BeC <sub>2</sub> O <sub>4</sub> | -        | -                                | 97.030   |

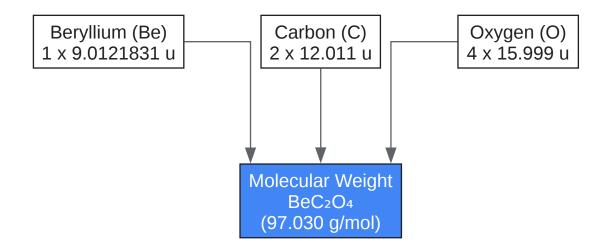
## **Methodologies and Visualizations**

The calculation of a compound's molecular weight is a theoretical determination based on internationally accepted standard atomic weights. It does not involve an experimental workflow or a biological signaling pathway. The value is a fundamental, constant property of the chemical compound.

Therefore, detailed experimental protocols are not applicable to the determination of this value. The "experiment" is the stoichiometric calculation shown in Section 2.0.

To adhere to the visualization requirement, a diagram illustrating the logical relationship for the molecular weight calculation is provided below. This chart shows the hierarchical contribution of each element's atomic weight to the final molecular weight of the compound.





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Caption: Hierarchical calculation of the molecular weight for BeC2O4.

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 To cite this document: BenchChem. [Anhydrous Beryllium Oxalate: A Technical Overview of its Molecular Weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12645192#molecular-weight-of-anhydrous-beryllium-oxalate]

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